

Cinnamyl cinnamate as a fragrance ingredient in cosmetic science

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Application Notes: Cinnamyl Cinnamate as a Fragrance Ingredient

1.0 Chemical and Physical Properties

Cinnamyl cinnamate (CAS No. 122-69-0) is an aromatic ester recognized for its use in the fragrance and flavor industries.[1] It is naturally found in storax and cinnamon bark but is commonly synthesized for commercial use.[2][3] The compound is formed from the esterification of cinnamyl alcohol and cinnamic acid.[4] Its chemical structure and properties are summarized below.



Property	Value	Reference
CAS Number	122-69-0	[1][5]
Molecular Formula	C18H16O2	[5][6]
Molecular Weight	264.32 g/mol	[1][6]
Appearance	White to off-white solid or yellow liquid (fused mass)	[1][3]
Melting Point	38 - 45 °C	[1][3]
Boiling Point	370 °C	[3]
Solubility	Soluble in alcohol, ether, benzene, and other organic solvents like Chloroform and Acetone; low solubility in water.	[3][4]
Synonyms	Styracin, Phenylallyl cinnamate, 3-Phenyl-2-propen- 1-yl 3-phenylpropenoate	[5][6]

2.0 Olfactory Profile and Applications in Cosmetics

Cinnamyl cinnamate possesses a mild, sweet, balsamic, and floral odor with a spicy nuance. [2][7] Its low volatility and tenacious character make it an excellent fixative in fragrance formulations, particularly in heavy floral, oriental, and amber-type perfumes.[2][8]

- Fragrance Additive: It is used to impart warm and sweet aromatic notes in a variety of cosmetic products, including body lotions, creams, and soaps.[2]
- Fixative: It helps to prolong the scent of other, more volatile fragrance ingredients in a composition.[2][8] It is particularly effective in floral fragrances such as carnation, hyacinth, and tuberose.[8]
- Blending: It blends well with other balsamic notes like labdanum, as well as patchouli and oakmoss.[8]



3.0 Safety and Regulatory Profile

The safety of **cinnamyl cinnamate** as a fragrance ingredient has been reviewed by organizations such as the Research Institute for Fragrance Materials (RIFM).

- Skin Sensitization: While one source indicates that a 4% solution causes no irritation or sensitization, cinnamates as a class are known to have allergenic potential.[8][9] Cinnamyl alcohol, a related compound, is considered a prohapten that can be metabolized in the skin to the more reactive and sensitizing cinnamaldehyde.[10][11][12] Therefore, the potential for sensitization, especially in fragrance-sensitive individuals, should be considered.
- Toxicity: The acute oral LD₅₀ in rats is reported as 4200 mg/kg, and the dermal LD₅₀ in rats is greater than 5000 mg/kg, indicating low acute toxicity.[7][8] A RIFM safety assessment concluded that **cinnamyl cinnamate** is not genotoxic.[13]
- Regulatory Status: The International Fragrance Association (IFRA) provides standards for the use of fragrance ingredients. The maximum recommended usage levels for cinnamyl cinnamate in fragrance concentrates are stipulated to ensure consumer safety.[8]

Parameter	Value	Reference
Acute Oral LD50 (rat)	4200 mg/kg	[8]
Acute Dermal LD50 (rat)	> 5000 mg/kg	[8]
Genotoxicity	Non-genotoxic	[13]
Human Experience	No irritation or sensitization at 4% solution	[8]

Product Category	Max IFRA Use Level (% in consumer product)	Reference
Fine Fragrance	0.24% (assuming fragrance mixture is used at 20%)	[8]
General Cosmetics	0.238% (in fragrance concentrate)	[8]



4.0 Formulation and Stability Considerations

The stability of any fragrance ingredient is critical to the shelf-life and quality of a cosmetic product.[14]

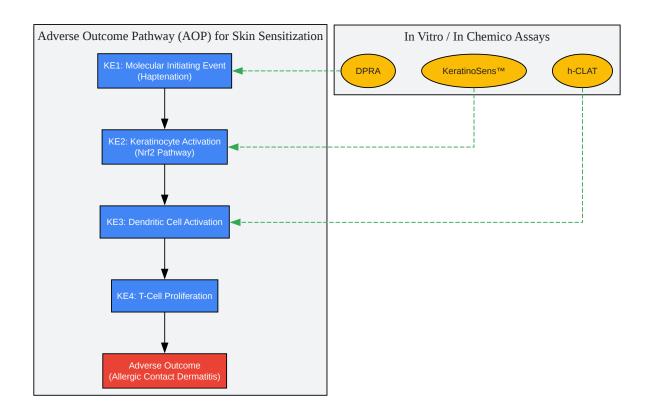
- Chemical Stability: Cinnamyl cinnamate is moderately stable but can be sensitive to light
 and heat.[4] In formulations, it is important to protect the product from UV radiation and
 extreme temperatures to prevent degradation, which can lead to discoloration or changes in
 odor.[15][16]
- Product Compatibility: The point of incorporation during manufacturing is important. Adding the fragrance to a formulation at an elevated temperature can drive off volatile components or promote unwanted reactions.[16]
- Testing: Accelerated stability testing, involving exposure to elevated temperatures (e.g., 45°C) and light, as well as freeze-thaw cycles, is essential to predict the long-term stability of the fragrance within the final product.[15] Key parameters to monitor include color, odor, pH, and viscosity.[15]

Experimental Protocols

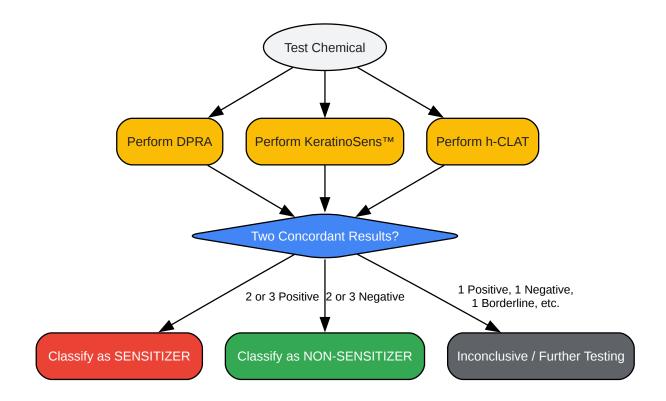
5.0 Protocol: In Vitro Skin Sensitization Assessment (Defined Approach)

To assess the skin sensitization potential of a new ingredient without animal testing, a defined approach using a combination of in vitro methods is recommended. The "2 out of 3" approach, integrating data from the Direct Peptide Reactivity Assay (DPRA), KeratinoSens™, and the human Cell Line Activation Test (h-CLAT), provides a robust evaluation based on the Adverse Outcome Pathway (AOP) for skin sensitization.[17]

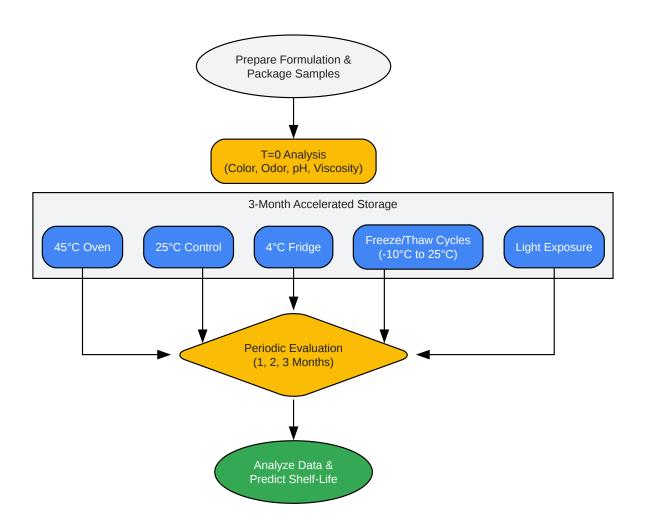












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